

# SR 146131 solubility issues and solutions

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## Compound of Interest

Compound Name: SR 146131

Cat. No.: B1682613

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## Technical Support Center: SR 146131

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **SR 146131**, a potent and selective nonpeptide cholecystokinin 1 (CCK1) receptor agonist.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Frequently Asked Questions (FAQs)

Q1: What is **SR 146131** and what is its primary mechanism of action?

**SR 146131** is a potent, orally available, and selective nonpeptide agonist for the cholecystokinin 1 (CCK1) receptor.[\[1\]](#)[\[3\]](#) It functions as a positive allosteric modulator of the CCK1 receptor.[\[4\]](#) As a CCK1 receptor agonist, it stimulates various intracellular events linked to receptor activation.[\[1\]](#) The CCK1 receptor is a G protein-coupled receptor (GPCR), and its activation by **SR 146131** initiates downstream signaling cascades.[\[1\]](#)[\[2\]](#)

Q2: What are the recommended solvents for dissolving **SR 146131**?

**SR 146131** exhibits high solubility in Dimethyl Sulfoxide (DMSO).[\[1\]](#)[\[5\]](#) For in vitro studies, DMSO is the most commonly used solvent. For in vivo applications, stock solutions in DMSO are often further diluted in vehicles such as corn oil or a mixture of PEG300, Tween-80, and saline.[\[1\]](#)

Q3: How should I store **SR 146131** powder and its stock solutions?

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.[\[1\]](#)

- In solvent: Store stock solutions at -80°C for up to 2 years or at -20°C for up to 1 year.<sup>[1]</sup> It is highly recommended to aliquot the stock solution after preparation to avoid repeated freeze-thaw cycles.<sup>[1]</sup><sup>[6]</sup>

## Troubleshooting Guide

Issue: My **SR 146131** solution appears cloudy or has precipitated.

- Possible Cause 1: Incomplete Dissolution.
  - Solution: **SR 146131** may require assistance to fully dissolve, especially at high concentrations. Use of an ultrasonic bath is recommended to aid dissolution in DMSO.<sup>[1]</sup><sup>[5]</sup> Gentle heating can also be applied, but be cautious to avoid degradation of the compound.
- Possible Cause 2: Low Purity of DMSO.
  - Solution: The presence of water in DMSO can significantly impact the solubility of **SR 146131**.<sup>[1]</sup> Always use newly opened, high-purity, anhydrous DMSO for preparing stock solutions.
- Possible Cause 3: Supersaturation.
  - Solution: If you are preparing a solution at a concentration close to its solubility limit, precipitation may occur. Try preparing a slightly more dilute stock solution. Ensure the final concentration in your experimental medium is well below the solubility limit to prevent precipitation upon dilution.
- Possible Cause 4: Incompatibility with Aqueous Buffers.
  - Solution: When diluting a DMSO stock solution into an aqueous buffer for your experiment, the final concentration of DMSO should be kept low (typically <0.5%) to maintain the solubility of **SR 146131** and to minimize solvent toxicity to cells. If precipitation occurs upon dilution, consider using a different formulation for aqueous solutions, such as those involving solubilizing agents like SBE- $\beta$ -CD.<sup>[1]</sup>

## Data Presentation

Table 1: Solubility of **SR 146131** in Various Solvents

Solvent	Concentration	Remarks
DMSO	250 mg/mL (409.73 mM)	Ultrasonic assistance is needed. Use newly opened, hygroscopic DMSO.[1][5]
10% DMSO in 90% Corn Oil	≥ 2.08 mg/mL (3.41 mM)	Results in a clear solution.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.08 mg/mL (3.41 mM)	Forms a suspended solution; ultrasonic assistance is needed.[1]
10% DMSO in 90% (20% SBE-β-CD in Saline)	2.08 mg/mL (3.41 mM)	Forms a suspended solution; ultrasonic assistance is needed.[1]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **SR 146131** Stock Solution in DMSO

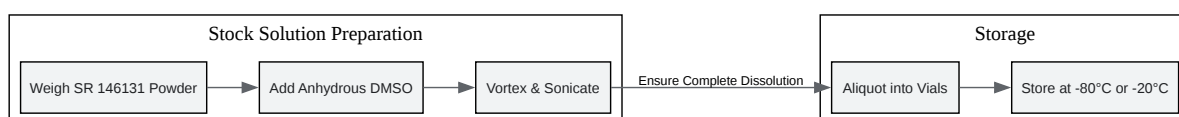
- **Weighing:** Accurately weigh the required amount of **SR 146131** powder (Molecular Weight: 610.16 g/mol).[1] For 1 mL of a 10 mM solution, you will need 6.1016 mg.
- **Solvent Addition:** Add the appropriate volume of high-purity, anhydrous DMSO to the powder.
- **Dissolution:** Vortex the solution briefly and then place it in an ultrasonic bath until the solid is completely dissolved.
- **Storage:** Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C or -20°C.

### Protocol 2: Preparation of an In Vivo Dosing Solution in Corn Oil

- **Prepare Stock:** Prepare a concentrated stock solution of **SR 146131** in DMSO (e.g., 20.8 mg/mL).[1]

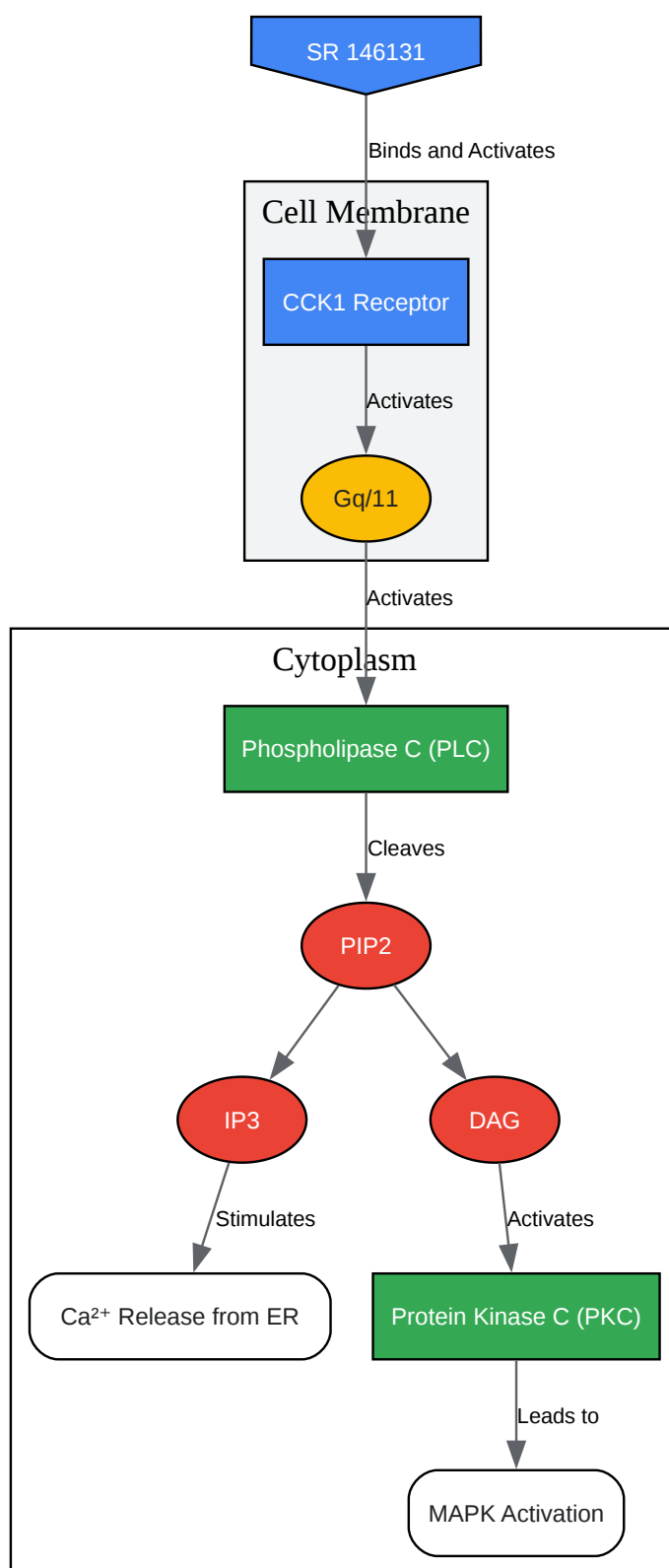
- Dilution: For a 1 mL working solution, add 100  $\mu$ L of the DMSO stock solution to 900  $\mu$ L of corn oil.<sup>[1]</sup>
- Homogenization: Mix thoroughly by vortexing to ensure a uniform and clear solution.<sup>[1]</sup>

## Visualizations



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Workflow for preparing an **SR 146131** stock solution.



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Simplified signaling pathway of the CCK1 receptor activated by **SR 146131**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. biocompare.com [biocompare.com]
- 3. SR 146131 | 221671-61-0 [chemicalbook.com]
- 4. SR146131 |CAS:221671-61-0 Probechem Biochemicals [probechem.com]
- 5. labsolu.ca [labsolu.ca]
- 6. medchemexpress.com [medchemexpress.com]
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